

# 2-[4-(5-Bromopyrimidin-2-yl)piperazin-1-yl]ethanol supplier information

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## Compound of Interest

Compound Name: 2-[4-(5-Bromopyrimidin-2-yl)piperazin-1-yl]ethanol

Cat. No.: B1271977

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An In-depth Technical Guide to **2-[4-(5-Bromopyrimidin-2-yl)piperazin-1-yl]ethanol** for Researchers

This technical guide provides essential information for researchers, scientists, and drug development professionals interested in **2-[4-(5-Bromopyrimidin-2-yl)piperazin-1-yl]ethanol**. The document covers key technical data, supplier details, and a generalized workflow for procurement and quality control of research chemicals, presented in a clear and accessible format.

## Physicochemical Properties and Identifiers

**2-[4-(5-Bromopyrimidin-2-yl)piperazin-1-yl]ethanol** is a chemical compound often used as a building block in the synthesis of more complex molecules for pharmaceutical and chemical research.<sup>[1]</sup> Key identifying information and physical properties are summarized in the table below.

Property	Value	Citations
CAS Number	849021-42-7	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C10H15BrN4O	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	287.16 g/mol	<a href="#">[3]</a> <a href="#">[6]</a>
Melting Point	97-99°C	<a href="#">[2]</a>
Synonyms	1-(5-Bromopyrimidin-2-yl)-4-(2-hydroxyethyl)piperazine, 2-[4-(5-bromo-2-pyrimidinyl)-1-piperazinyl]ethanol	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>

## Supplier Information

The following table lists several suppliers of **2-[4-(5-Bromopyrimidin-2-yl)piperazin-1-yl]ethanol**. This information is intended for research and development purposes only.[\[1\]](#)[\[3\]](#) It is crucial to consult the supplier's website and certificate of analysis for the most current and lot-specific data.

Supplier	Purity	Available Quantities	Notes
--INVALID-LINK--	Not specified	Inquire	Offers custom synthesis and bulk project assistance.[2]
--INVALID-LINK--	Not specified	Inquire	For Research Use Only. Not Intended for Diagnostic or Therapeutic Use.[3]
--INVALID-LINK--	Not specified	Inquire	States the compound is a useful research chemical.[1]
--INVALID-LINK--	Not specified	Inquire	Provides access to NMR, HPLC, LC-MS, and UPLC data.[4]
--INVALID-LINK--	95%, 96%, 97%, 98%, 99%	mg, g, kg, ton	Lists multiple suppliers, primarily based in China.[5]
--INVALID-LINK--	95+%	Inquire	Lists various suppliers, including J & K SCIENTIFIC LTD. and Wuhan Chemwish Technology Co., Ltd.[6]

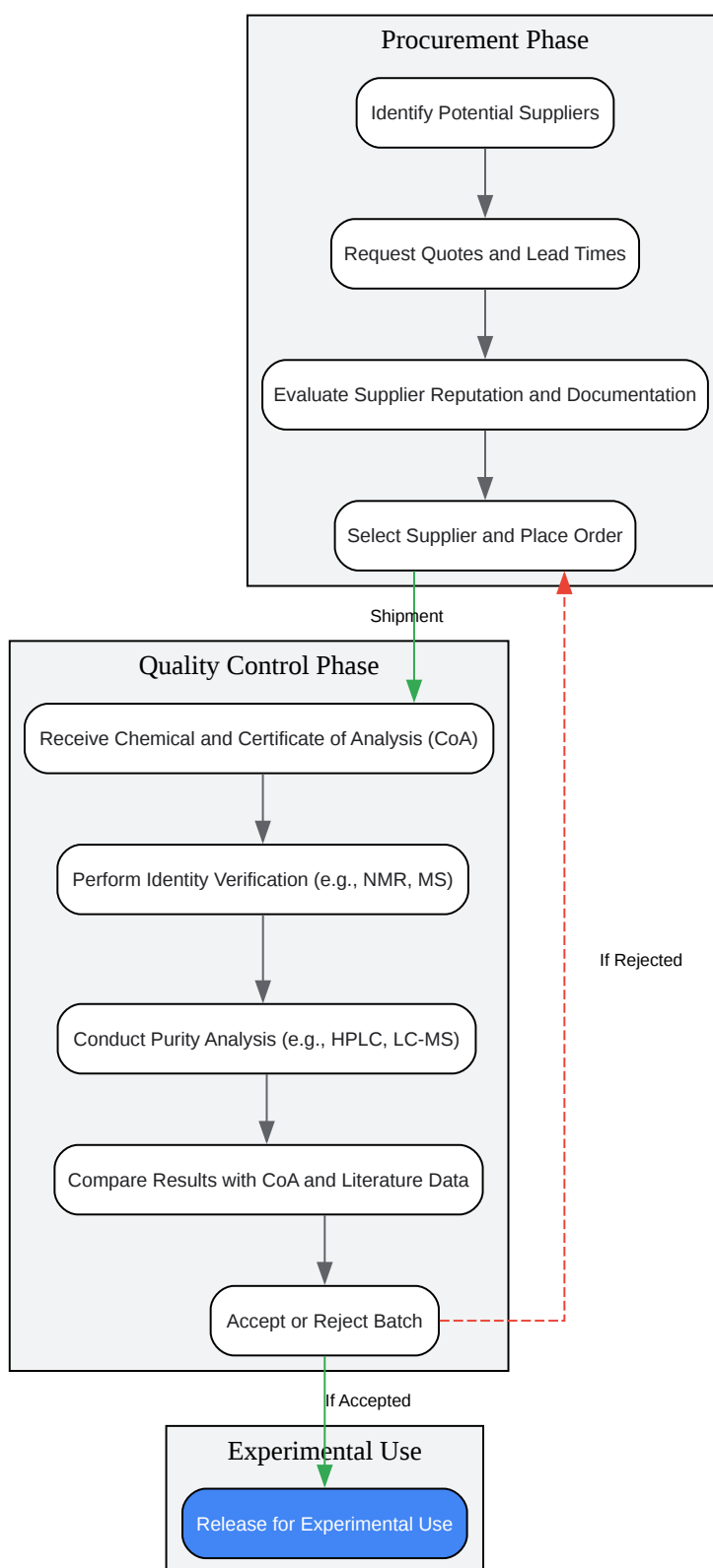
## Experimental Protocols

Detailed experimental protocols for the specific use of **2-[4-(5-Bromopyrimidin-2-yl)piperazin-1-yl]ethanol** are not readily available in the public domain. Researchers should refer to relevant scientific literature for methodologies related to similar compounds or applications. For instance, piperazine and pyrimidine derivatives are common structural motifs in drug discovery, often utilized in the development of kinase inhibitors and other therapeutic agents.[8][9][10] The

synthesis of related compounds often involves multi-step reactions that may include halogenation and condensation steps.[\[11\]](#)

## Procurement and Quality Control Workflow

The following diagram illustrates a generalized workflow for the procurement and quality control of a research chemical such as **2-[4-(5-Bromopyrimidin-2-yl)piperazin-1-yl]ethanol**. This process ensures the identity and purity of the compound before its use in experimental studies.



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